

# Personal protective equipment for handling 2-Bromo-5-hydroxypyridine

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## Compound of Interest

Compound Name: 2-Bromo-5-hydroxypyridine

Cat. No.: B120221

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## Essential Safety and Handling Guide for 2-Bromo-5-hydroxypyridine

This guide provides crucial safety and logistical information for the handling and disposal of **2-Bromo-5-hydroxypyridine**, tailored for researchers, scientists, and professionals in drug development. Following these procedures is essential for ensuring laboratory safety and minimizing risks associated with this chemical.

## Hazard Identification and Classification

**2-Bromo-5-hydroxypyridine** is classified as a hazardous chemical.<sup>[1][2][3]</sup> It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.<sup>[1][2][3]</sup>

Signal Word: Warning<sup>[1][2][3]</sup>

Hazard Statements:

- Causes skin irritation.<sup>[1][3]</sup>
- Causes serious eye irritation.<sup>[2][3]</sup>
- May cause respiratory irritation.<sup>[1][2][3]</sup>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **2-Bromo-5-hydroxypyridine** to prevent exposure.

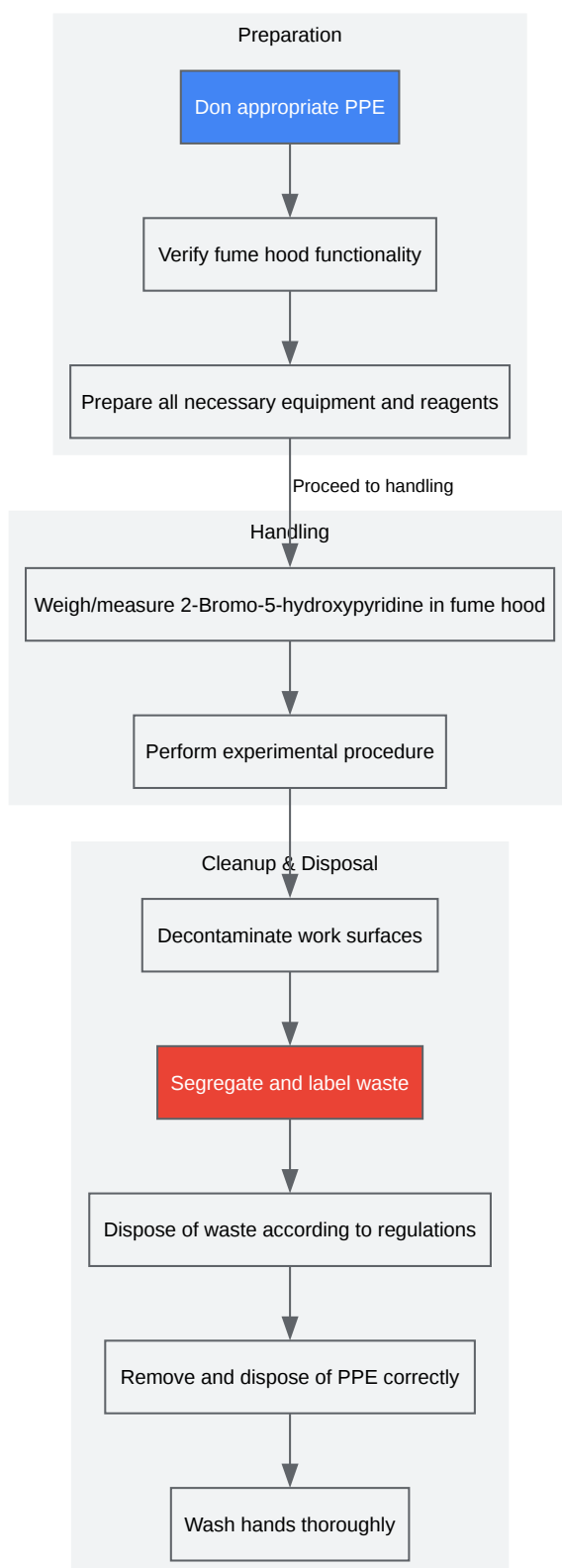
PPE Category	Specifications	Rationale
Eye and Face Protection	Tightly fitting safety goggles or chemical safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. A face shield may be necessary for splash hazards.[4][5][6]	Protects against splashes and dust that can cause serious eye irritation.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile, neoprene) that satisfy EU Directive 89/686/EEC and the standard EN 374.[4][7] Gloves should be inspected before use and changed regularly (e.g., every 30-60 minutes) or immediately if contaminated.[8]	Prevents skin contact which can cause irritation.
Body Protection	Wear a lab coat, chemical-resistant apron, or coveralls.[5][9] For extensive handling, a long-sleeved, seamless gown with a closed front and tight-fitting cuffs is recommended.[8][10]	Provides a barrier against accidental skin contact.
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if irritation is experienced, or if handling in a poorly ventilated area. A full-face respirator may be necessary in some situations.[2][4][7]	Protects the respiratory system from irritation due to dust or vapors.

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Handle in a well-ventilated area, preferably under a chemical fume hood.<sup>[7][11]</sup>  
Ensure that eyewash stations and safety showers are readily accessible.
- Hygiene: Wash hands thoroughly after handling.<sup>[1][12]</sup> Do not eat, drink, or smoke in areas where the chemical is handled or stored.<sup>[9][12][13]</sup>
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[1][3][4]</sup>  
Keep away from strong oxidizing agents and bases.<sup>[3][11]</sup>

### Experimental Workflow:



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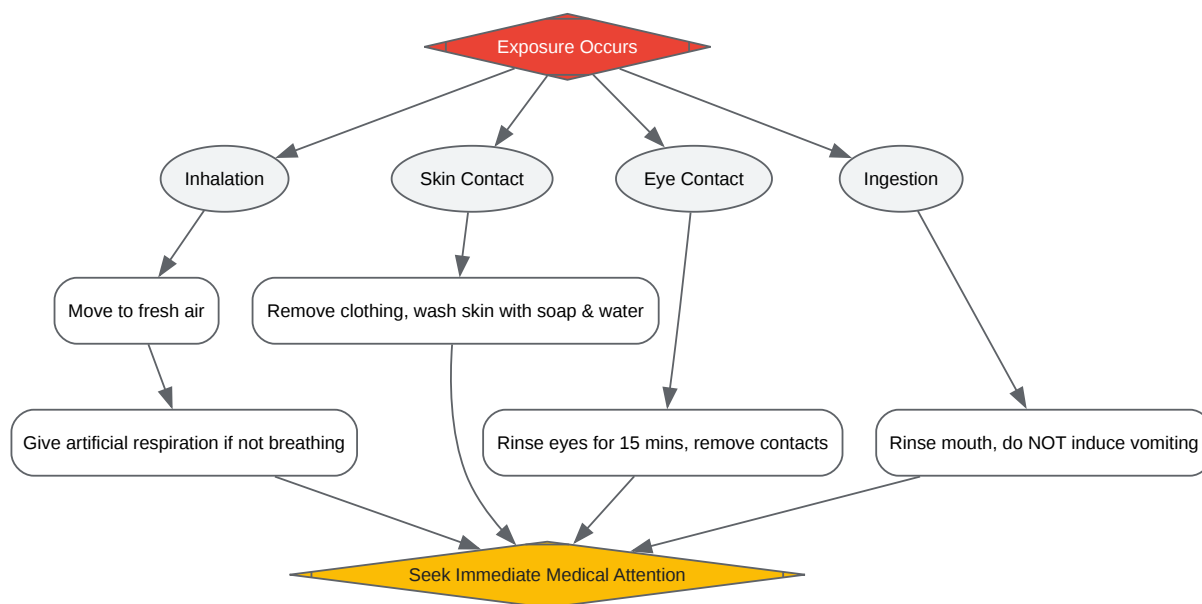
Caption: Workflow for handling **2-Bromo-5-hydroxypyridine**.

## First-Aid Measures:

In case of exposure, follow these first-aid procedures and seek medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[7]</a> <a href="#">[14]</a>
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists. <a href="#">[14]</a>
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[4]</a> <a href="#">[14]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. <a href="#">[4]</a> <a href="#">[14]</a>

## First-Aid Decision Making:



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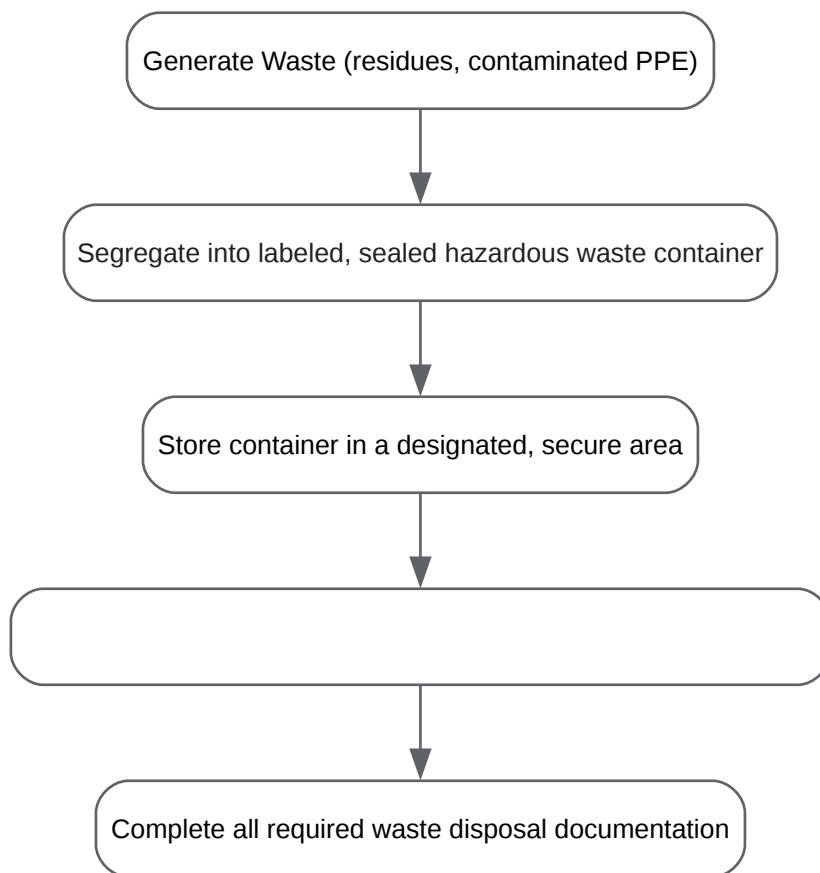
Caption: First-aid response for exposure to **2-Bromo-5-hydroxypyridine**.

#### Disposal Plan:

Dispose of contents and containers in accordance with local, regional, and national regulations. [1][4] Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste. [15]

- Waste Collection: Collect waste in a suitable, labeled, and closed container. [4][7]
- Disposal Facility: Dispose of the waste at an approved waste disposal plant or a licensed hazardous waste collection point. [1][9][15]
- Environmental Protection: Do not let the product enter drains, sewers, or waterways. [7][9][15]

## Waste Disposal Workflow:



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Caption: Waste disposal workflow for **2-Bromo-5-hydroxypyridine**.

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## References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]

- 4. chemicalbook.com [chemicalbook.com]
- 5. creativesafetysupply.com [creativesafetysupply.com]
- 6. hsa.ie [hsa.ie]
- 7. echemi.com [echemi.com]
- 8. pppmag.com [pppmag.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 10. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 11. fishersci.com [fishersci.com]
- 12. jubilantingrevia.com [jubilantingrevia.com]
- 13. jubilantingrevia.com [jubilantingrevia.com]
- 14. guidechem.com [guidechem.com]
- 15. aksci.com [aksci.com]
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